

# 3-Chloroalanine CAS number and molecular weight

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## Compound of Interest

Compound Name: 3-Chloroalanine

Cat. No.: B1265362

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## In-Depth Technical Guide to 3-Chloroalanine

This technical guide provides a comprehensive overview of **3-Chloroalanine**, a non-proteinogenic amino acid, for researchers, scientists, and professionals in drug development. It covers its chemical properties, synthesis, and significant role as an enzyme inhibitor with potential therapeutic applications.

## Core Properties of 3-Chloroalanine

**3-Chloroalanine** is a halogenated derivative of the amino acid alanine.<sup>[1]</sup> It exists as a white, water-soluble solid.<sup>[2]</sup> The L-enantiomer is commonly studied for its biological activities.

Identifier	Value	Source
CAS Number (L-isomer)	2731-73-9	<sup>[2]</sup>
Molecular Formula	C3H6ClNO2	<sup>[2]</sup>
Molecular Weight	123.54 g/mol	<sup>[2]</sup>

Physicochemical Properties	Value	Source
Appearance	White solid	[2]
Melting Point	166–167 °C	[2]
Solubility	Water-soluble	[2]

## Synthesis of 3-Chloroalanine

A common method for the synthesis of **3-Chloroalanine** involves the direct conversion of serine using thiourea and N-chlorosuccinimide (NCS) under mild conditions. This process is economical and atom-efficient.[3]

## Experimental Protocol: Synthesis from Serine

Objective: To synthesize **3-Chloroalanine** from L-serine.

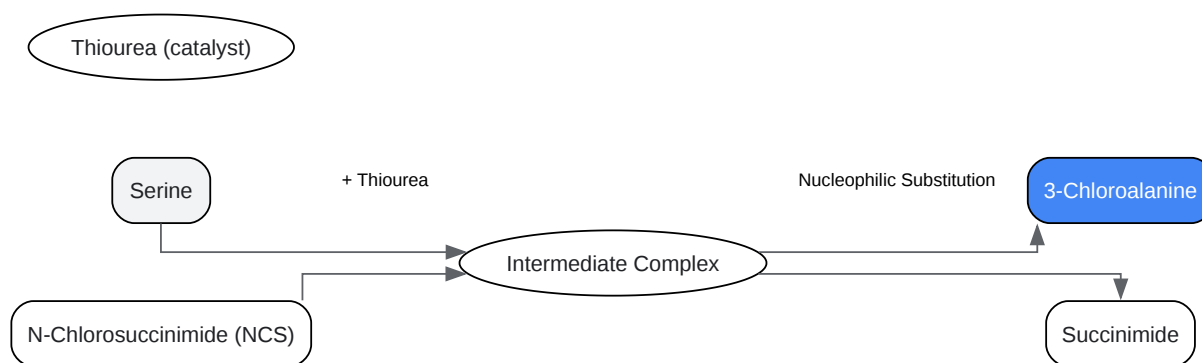
Materials:

- L-serine
- Dichloromethane
- Thiourea
- N-chlorosuccinimide (NCS)
- Ethanol

Procedure:

- In a 500 mL four-necked flask, add 50.0 g of serine and 200.0 g of dichloromethane.
- Add 16.8 g of thiourea to the mixture.
- Stir the mixture at room temperature for 30 minutes.
- Under rapid stirring, add 95.4 g of N-chlorosuccinimide dropwise.

- Maintain the reaction for two hours after the addition is complete.
- Remove the solvent by vacuum concentration.
- Add 220.0 g of ethanol to the residue and stir for 1 hour.
- Filter the mixture. The solid is washed with a small amount of ethanol.
- The resulting solid product, 3-chloro-alanine, is dried under a vacuum.[3]



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Synthesis of **3-Chloroalanine** from Serine.

## Biochemical Applications and Mechanism of Action

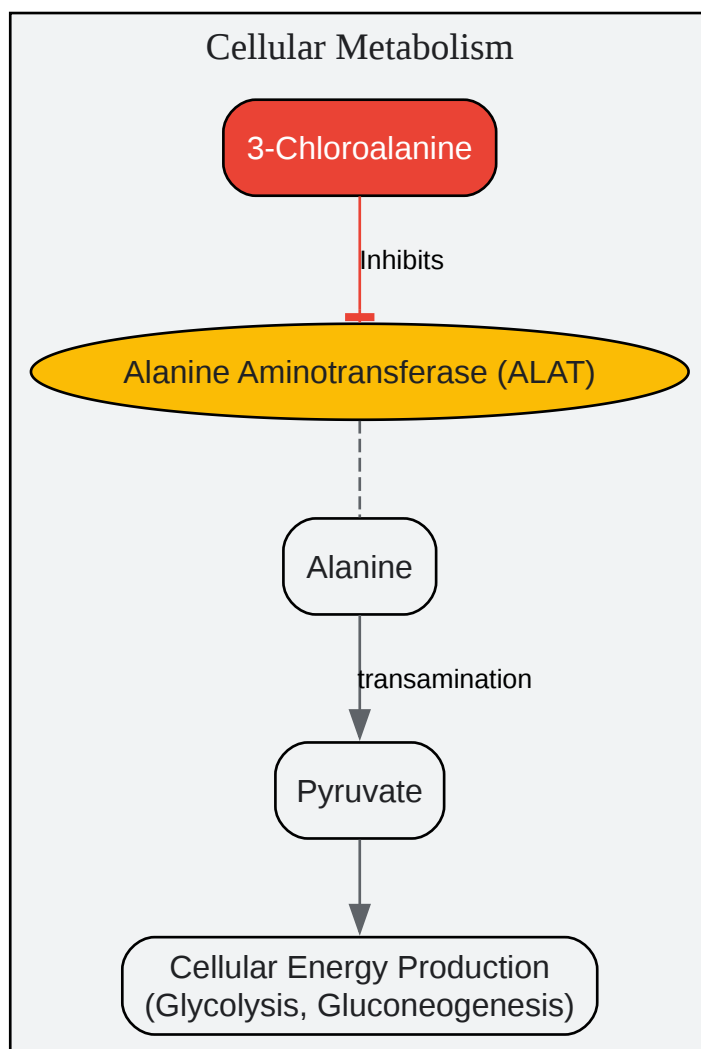
**3-Chloroalanine** is a notable enzyme inhibitor, targeting several key enzymes in metabolic pathways. This inhibitory action forms the basis of its potential therapeutic applications, particularly in oncology and as an antimicrobial agent.

## Enzyme Inhibition

**3-Chloroalanine** acts as a competitive inhibitor for several enzymes crucial for cellular metabolism.[4]

Enzyme Inhibited	Significance of Inhibition	Source
Alanine Aminotransferase (ALAT)	Crucial for amino acid metabolism and gluconeogenesis; inhibition can suppress tumor progression.	<a href="#">[4]</a> <a href="#">[5]</a>
Alanine Racemase	Essential for bacterial cell wall synthesis, making it a target for antibacterial agents.	<a href="#">[5]</a> <a href="#">[6]</a>
Threonine Deaminase	Disrupts amino acid biosynthesis in bacteria.	<a href="#">[5]</a> <a href="#">[6]</a>
Serine Palmitoyltransferase (SPT)	Rate-limiting enzyme in sphingolipid biosynthesis; inhibition affects lipid metabolism and cell signaling.	<a href="#">[4]</a>
Alanine-valine transaminase (Transaminase C)	Reversible inhibition contributes to the isoleucine-plus-valine requirement in E. coli in the presence of $\beta$ -Chloro-L-alanine.	<a href="#">[7]</a>

The mechanism of action against cancer cells often involves the disruption of energy production pathways. By inhibiting Alanine Aminotransferase (ALAT), **3-Chloroalanine** blocks the conversion of alanine to pyruvate, a key step in cellular respiration and glucose metabolism. This is particularly effective against rapidly proliferating cancer cells that heavily rely on glycolysis.[\[4\]](#)



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Inhibition of ALAT by **3-Chloroalanine**.

## Use in Chiral Synthesis

Racemic mixtures of **3-chloroalanine** are valuable starting materials for the enzymatic synthesis of specific enantiomers of other amino acids. This is achieved using stereospecific enzymes that act on only one enantiomer.<sup>[5]</sup>

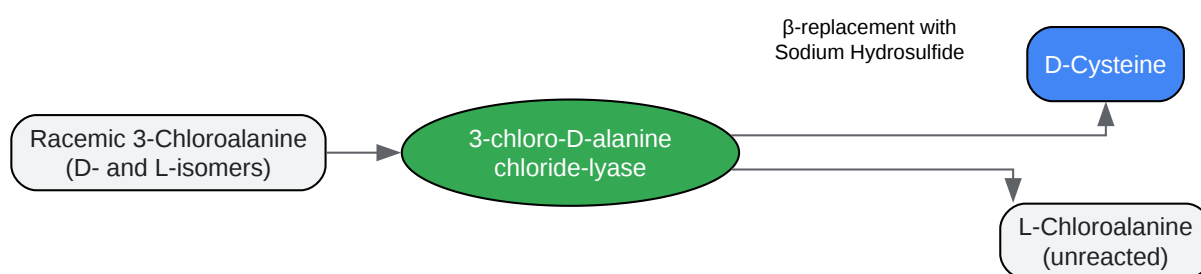
## Experimental Protocol: Enzymatic Synthesis of D-Cysteine

Objective: To synthesize D-cysteine from racemic **3-chloroalanine**.

Enzyme: 3-chloro-D-alanine chloride-lyase from *Pseudomonas putida* CR 1-1.[5]

Procedure:

- A racemic mixture of **3-chloroalanine** is used as the starting material.
- The enzyme 3-chloro-D-alanine chloride-lyase specifically catalyzes the  $\beta$ -replacement reaction of the D-enantiomer (3-chloro-D-alanine) with sodium hydrosulfide.
- This reaction produces D-cysteine.
- To prevent the degradation of the unreacted L-enantiomer (3-chloro-L-alanine) by other enzymes, the bacterial cells can be treated with phenylhydrazine.
- This treatment allows for a high conversion of 3-chloro-D-alanine to D-cysteine while enabling the recovery of a significant portion of the unreacted 3-chloro-L-alanine.[5]



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Enzymatic Synthesis of D-Cysteine.

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